

(R)-5-Hydroxycarvedilol CAS number and identifiers

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Compound of Interest

Compound Name: (R)-5-Hydroxycarvedilol

CAS No.: 1217757-71-5

Cat. No.: B561906

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Technical Guide: (R)-5-Hydroxycarvedilol

Content Type: Technical Monograph & Experimental Guide Subject: **(R)-5-Hydroxycarvedilol**
(CAS 1217757-71-5) Audience: Senior Researchers, Medicinal Chemists, DMPK Scientists

Executive Summary

(R)-5-Hydroxycarvedilol is a stereospecific phase I metabolite of the non-selective

/

-adrenergic antagonist carvedilol. Formed primarily via aromatic ring hydroxylation mediated by the polymorphic enzyme CYP2D6, this metabolite retains significant pharmacological activity. Unlike its (S)-counterpart, which contributes potently to

-blockade, the (R)-enantiomer profile leans towards

-adrenergic antagonism and antioxidant efficacy.

For drug development professionals, isolating and quantifying this specific enantiomer is critical for three reasons:

- Pharmacogenetic Stratification: Its formation is highly sensitive to CYP2D6 phenotype (Poor vs. Extensive Metabolizers).
- Stereoselective Pharmacodynamics: It decouples the
 - blocking vasodilatory effects from the
 - blocking cardiodepressant effects.
- Regulatory Compliance: ICH M10 and FDA guidelines increasingly demand enantioselective bioanalysis for chiral drugs with active metabolites.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

The following data establishes the precise chemical identity of the (R)-enantiomer, distinct from the racemate (CAS 142227-51-8) and the (S)-enantiomer.

Table 1: Core Identifiers

Parameter	Detail
Chemical Name	(R)-5-Hydroxycarvedilol
IUPAC Name	3-[2-[[[(2R)-3-(9H-carbazol-4-yloxy)-2-hydroxypropyl]amino]ethoxy]-4-methoxyphenol
CAS Number	1217757-71-5
Racemate CAS	142227-51-8
(S)-Enantiomer CAS	1217723-80-2
Molecular Formula	C
	H
	N
	O
Molecular Weight	422.47 g/mol
Chirality	R-configuration at the secondary alcohol
SMILES	<chem>COC1=C(C=C(C=C1)O)OCCNCO</chem>

Table 2: Physicochemical Profile[2]

Property	Value / Characteristic	Relevance
Solubility	Soluble in DMSO (>10 mg/mL), Methanol	Stock solution preparation for LC-MS.
pKa (Calc)	~9.5 (Secondary amine), ~9.9 (Phenolic OH)	Requires high pH mobile phase or buffers for retention control.
LogP	~3.8	Lipophilic; crosses blood-brain barrier; extensive tissue distribution.
Stability	Light sensitive; oxidation prone	Protect from light; use antioxidants (e.g., ascorbic acid) in sample prep.

Metabolic & Pharmacological Context[2][5][10][11][12][13][14][15]

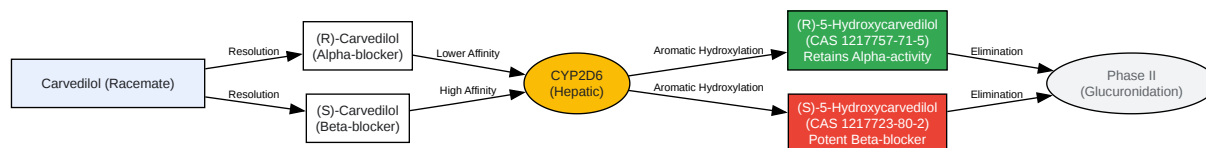
Stereoselective Biotransformation

Carvedilol is administered as a racemate.[1][2][3] However, its metabolism is highly stereoselective.[4][2] CYP2D6 is the rate-limiting enzyme for the 5-hydroxylation pathway.

- (S)-Carvedilol: Preferentially metabolized by CYP2D6.[4][3] High clearance in Extensive Metabolizers (EM).
- (R)-Carvedilol: Lower affinity for CYP2D6 compared to (S), but still undergoes 5-hydroxylation. In Poor Metabolizers (PM), the clearance of both enantiomers decreases, but the ratio of parent/metabolite shifts drastically.

Diagram 1: Stereoselective Metabolic Pathway

Visualization of the CYP2D6-mediated divergence of Carvedilol enantiomers.



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Caption: CYP2D6-mediated stereoselective hydroxylation of Carvedilol.[4][3] (S)-enantiomer clearance is dominant, but (R)-5-OH formation is critical for alpha-adrenergic modulation.

Synthesis & Isolation Protocol

Direct synthesis of the enantiopure metabolite is preferred over chiral resolution of the racemate due to yield efficiency. The following protocol utilizes the "Chiral Pool" approach.

Retrosynthetic Logic

The chirality is introduced early using (R)-epichlorohydrin (or (R)-glycidyl tosylate). This ensures the R-configuration at the secondary alcohol is established before coupling the carbazole and phenoxyethylamine moieties.

Step-by-Step Synthesis (Chiral Pool Method)

Reagents:

- 4-Hydroxycarbazole[5][6]
- (R)-Epichlorohydrin (Chiral synthon)
- 2-(2-methoxyphenoxy)ethylamine
- Base: Potassium Carbonate () or Sodium Hydride ()

- Solvent: DMF or DMSO

Protocol:

- Formation of the Chiral Epoxide Intermediate:

- Dissolve 4-hydroxycarbazole (1.0 eq) in anhydrous DMF.

- Add

(1.5 eq) and stir at room temperature for 30 min.

- Add (R)-epichlorohydrin (1.2 eq) dropwise.

- Heat to 60°C for 4-6 hours. Monitor by TLC for consumption of carbazole.

- Mechanism:

attack of the phenoxide on the epoxide, followed by ring closure to reform the epoxide with retention of configuration (via double inversion) or direct attack on the chloride. Note: Use (S)-epichlorohydrin if direct attack on the epoxide carbon is the dominant pathway under specific conditions, but standard procedures often use the R-epichlorohydrin to target the R-product depending on the leaving group dynamics. For (R)-Carvedilol derivatives, (R)-glycidyl derivatives are typically used.

- Isolate: 4-((R)-oxiran-2-ylmethoxy)-9H-carbazole.

- Ring Opening & Coupling:

- Dissolve the chiral epoxide intermediate in Isopropanol (IPA).

- Add 2-(2-methoxyphenoxy)ethylamine (1.1 eq).

- Reflux (80°C) for 12-16 hours.

- Mechanism: Regioselective nucleophilic attack of the primary amine on the less substituted carbon of the epoxide. This opens the ring and generates the secondary alcohol with the defined (R)-stereochemistry.

- Hydroxylation (If synthesizing metabolite directly):
 - Note: Synthesizing the 5-hydroxy derivative specifically requires starting with 4,5-dihydroxycarbazole (protected at the 5-position) or performing a late-stage regioselective oxidation, which is chemically difficult.
 - Preferred Route for Metabolite Standard: Start with 5-benzyloxy-4-hydroxycarbazole. Follow steps 1 & 2. Finally, remove the benzyl protecting group using hydrogenation to liberate the 5-hydroxyl group.

Analytical Methodology: Enantioselective LC-MS/MS

Quantifying **(R)-5-Hydroxycarvedilol** requires separating it from its (S)-enantiomer and the parent drug. A standard C18 column will not separate these enantiomers.

Chromatographic Conditions (Chiral)

- Column: Chiralpak IB N-5 (Amylose tris(3,5-dimethylphenylcarbamate)) or Chiralcel OD-RH.
- Dimensions: 150 x 4.6 mm, 5 μ m.
- Mobile Phase:
 - A: 20 mM Ammonium Bicarbonate (pH 9.0) — Basic pH improves peak shape for basic amines.
 - B: Acetonitrile.
- Mode: Isocratic (typically 60:40 A:B) or shallow gradient.
- Flow Rate: 1.0 mL/min (Split to MS source).

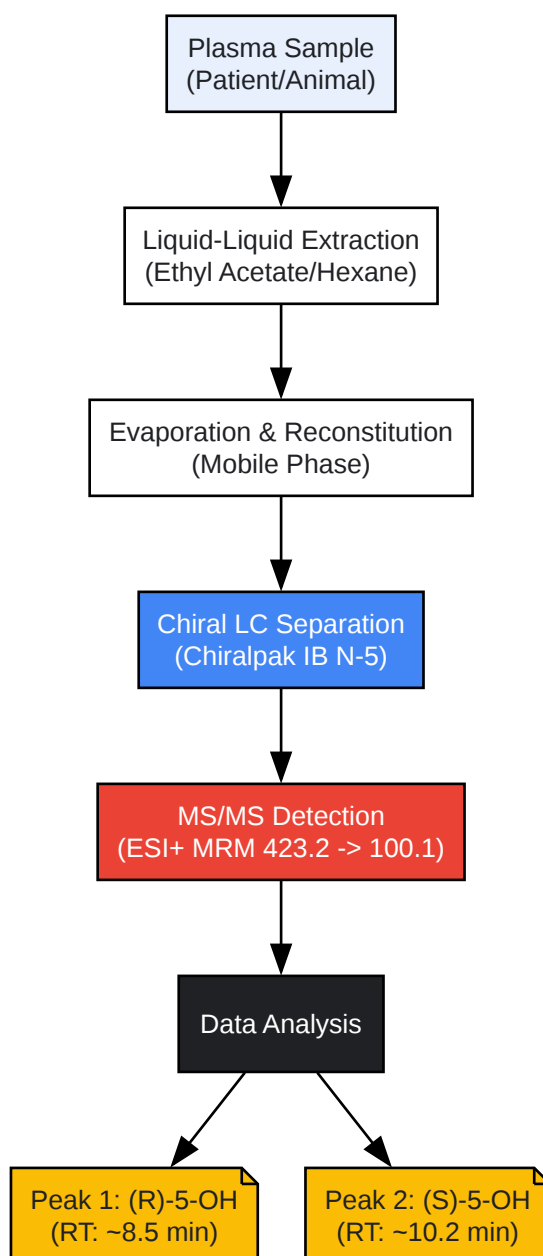
Mass Spectrometry Parameters (MRM)

- Ionization: ESI Positive Mode (+).
- Source Temp: 500°C.

- Transitions:
 - Precursor Ion: m/z 423.2
 - Quantifier Product: m/z 100.1 (Side chain fragment) or m/z 224.1 (Carbazole fragment).
 - Qualifier Product: m/z 283.1.

Diagram 2: Analytical Workflow

Logic flow for validating the presence of **(R)-5-Hydroxycarvedilol** in plasma.



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Caption: Workflow for enantioselective bioanalysis. Chiral stationary phase is mandatory to resolve the (R) and (S) metabolites.

References

- PubChem. (2025).[5] **(R)-5-Hydroxycarvedilol** Compound Summary (CID 40425067). National Library of Medicine.[7] [\[Link\]](#)
- Stoschitzky, K., et al. (2001). Stereoselective effects of (R)- and (S)-carvedilol in humans. Chirality, 13(6), 342–346. [\[Link\]](#)
- Horiuchi, I., et al. (2008).[8] Pharmacokinetics of R- and S-carvedilol in routinely treated Japanese patients with heart failure. Biological & Pharmaceutical Bulletin, 31(5), 976–980.[8] [\[Link\]](#)
- Abdel-Rehim, M., et al. (2022).[9] UHPLC Enantiomer Resolution for the α/β -Adrenoceptor Antagonist R/S-Carvedilol and Its Major Active Metabolites. Scientia Pharmaceutica. [\[Link\]](#)

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Sources

- 1. Stereoselective effects of (R)- and (S)-carvedilol in humans - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. Stereoselective disposition of carvedilol is determined by CYP2D6 - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. tandfonline.com [\[tandfonline.com\]](https://tandfonline.com)
- 4. tandfonline.com [\[tandfonline.com\]](https://tandfonline.com)
- 5. 5-Hydroxycarvedilol, (S)- | C₂₄H₂₆N₂O₅ | CID 40425353 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- [6. chemwhat.com \[chemwhat.com\]](https://chemwhat.com)
- [7. 5'-Hydroxyphenyl Carvedilol | C₂₄H₂₆N₂O₅ | CID 4181439 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [8. Pharmacokinetics of R- and S-carvedilol in routinely treated Japanese patients with heart failure - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [9. UHPLC Enantiomer Resolution for the \$\alpha/\beta\$ -Adrenoceptor Antagonist R/S-Carvedilol and Its Major Active Metabolites on Chiralpak IB N-5 - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
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